

Personal protective equipment for handling 8-Methylquinolin-4(1H)-one

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Compound of Interest

Compound Name: 8-Methylquinolin-4(1H)-one

Cat. No.: B1316467

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Essential Safety and Handling Guide for 8-Methylquinolin-4(1H)-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **8-Methylquinolin-4(1H)-one** (CAS No. 23432-44-2). Given the absence of a specific Safety Data Sheet (SDS) for this compound, the following guidance is based on the GHS hazard information for its tautomer, 8-Methylquinolin-4-ol, and safety data for structurally similar quinoline derivatives.

Immediate Safety and Hazard Summary

8-Methylquinolin-4(1H)-one is classified with the following hazards and should be handled with utmost care in a laboratory setting.

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Signal Word: Warning

Due to these potential hazards, all personnel must adhere to the personal protective equipment (PPE) requirements and handling procedures outlined below to minimize exposure risk.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table summarizes the required PPE for handling **8-Methylquinolin-4(1H)-one**.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Gloves must be inspected for any signs of degradation or punctures before use.	To prevent skin contact with the chemical. [1]
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield should be worn over goggles when there is a significant risk of splashing.	To protect eyes from accidental splashes or contact with airborne powder.
Body Protection	A properly fitted laboratory coat. A chemical-resistant apron is recommended when handling larger quantities.	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area, preferably within a certified chemical fume hood. If handling the compound as a powder outside of a fume hood or if dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate particulate filter is required.	To prevent inhalation of dust particles and potential respiratory irritation. [1]

Operational Plan: A Step-by-Step Approach

A clear operational plan is crucial for minimizing exposure and ensuring safe handling from receipt to disposal.

Pre-Handling Procedures

- Review Safety Information: All personnel must review this guide and any available safety information before handling the compound.
- Designated Area: Conduct all work with **8-Methylquinolin-4(1H)-one** in a designated, well-ventilated area, preferably within a chemical fume hood.
- Spill Kit: Ensure a spill kit with appropriate absorbent materials is readily accessible.

Experimental Protocol: Preparation of a 10 mM Solution

This protocol provides a step-by-step guide for a common laboratory procedure.

Materials:

- **8-Methylquinolin-4(1H)-one** (MW: 159.18 g/mol)
- Anhydrous DMSO
- Volumetric flask
- Spatula
- Weighing paper
- Analytical balance
- Pipettes

Procedure:

- Donning PPE: Before entering the designated handling area, put on all required personal protective equipment as detailed in the table above.
- Preparation:
 - Place a clean, dry weighing paper on the analytical balance and tare.
 - Carefully weigh out 1.5918 mg of **8-Methylquinolin-4(1H)-one** onto the weighing paper.

- Dissolving:
 - Transfer the weighed solid to a 10 mL volumetric flask.
 - Add approximately 5 mL of anhydrous DMSO to the flask.
 - Gently swirl the flask to dissolve the solid completely.
- Final Volume Adjustment:
 - Once the solid is fully dissolved, add anhydrous DMSO to the flask until the bottom of the meniscus is level with the 10 mL calibration mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Labeling:
 - Clearly label the flask with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.

Post-Handling Procedures

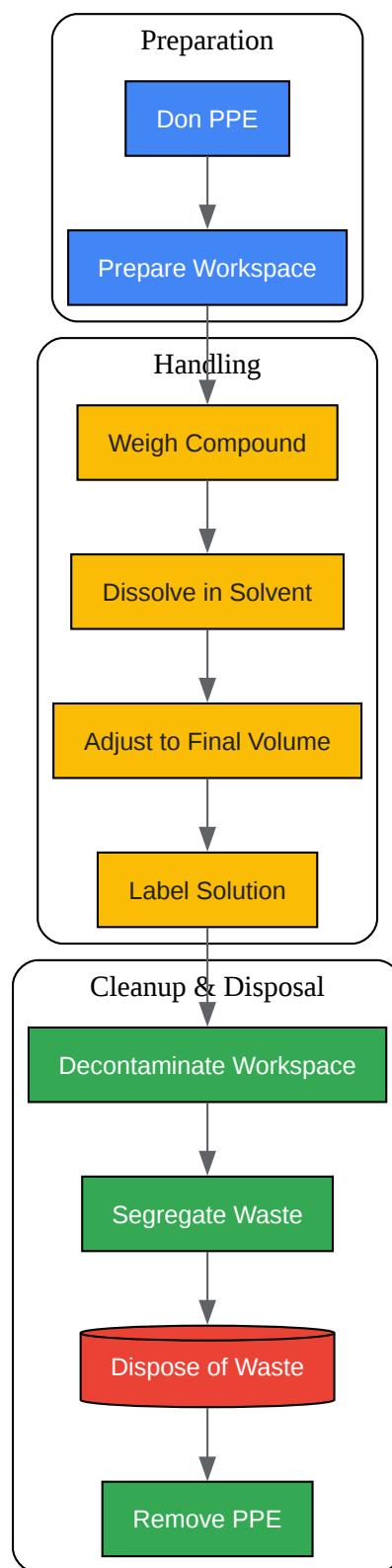
- Decontamination: Thoroughly clean the work area and any equipment used with an appropriate solvent.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.
- PPE Removal: Remove PPE in the designated area to prevent the spread of contamination. Dispose of single-use items in the hazardous waste container.

Disposal Plan

Proper disposal of **8-Methylquinolin-4(1H)-one** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance. All waste containing this compound must be treated as hazardous chemical waste.[\[2\]](#)[\[3\]](#)

Waste Type	Disposal Procedure
Unused Compound	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations.
Contaminated Labware (e.g., glassware, pipette tips)	Rinse with a suitable solvent, collecting the rinsate as hazardous liquid waste. Dispose of the rinsed labware in the appropriate solid waste container.
Contaminated PPE (e.g., gloves, disposable lab coats)	Place in a designated, sealed hazardous waste bag and dispose of as solid hazardous waste.
Liquid Waste (e.g., unused solutions, rinsates)	Collect in a clearly labeled, sealed, and compatible hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.

Disposal Workflow:

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A step-by-step workflow for the safe handling of **8-Methylquinolin-4(1H)-one**.

By adhering to these safety and logistical measures, researchers can confidently and safely handle **8-Methylquinolin-4(1H)-one**, ensuring a secure environment for scientific discovery.

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